Application Notes and Protocols for Solid-Phase Synthesis Utilizing 2-(Dimethylamino)acetamide

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Compound of Interest

Compound Name:	*2-(Dimethylamino)acetamide*
CAS No.:	*6318-44-1*
Cat. No.:	*B1346259*

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Introduction

2-(Dimethylamino)acetamide, more commonly known as N,N-Dimethylacetamide (DMAc), is a polar aprotic solvent that serves as a viable, albeit less common, alternative to N,N-Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP) in solid-phase peptide synthesis (SPPS).[1][2] Its chemical and physical properties, including a high boiling point and miscibility with a wide range of organic solvents and water, make it an effective medium for the various steps of peptide synthesis, from resin swelling to coupling and deprotection.[3][4]

These application notes provide a comprehensive overview of the use of DMAc in Fmoc-based solid-phase peptide synthesis, including its properties, advantages, disadvantages, and detailed experimental protocols.

Properties of 2-(Dimethylamino)acetamide

DMAc is a colorless, high-boiling, water-miscible liquid.[3] Its physical and chemical properties are summarized in the table below.

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Property	Value
Chemical Formula	C_4H_9NO
Molar Mass	87.12 g/mol
Boiling Point	165-166 °C
Melting Point	-20 °C
Density	0.937 g/mL at 25 °C
Vapor Pressure	2 mmHg at 25 °C

The data in this table is compiled from various sources.[3][4][5]

Application in Solid-Phase Peptide Synthesis

DMAc can be used as a direct replacement for DMF or NMP in most Fmoc-based SPPS protocols.[1] Its primary functions in this context are:

- Resin Swelling: As an effective solvent, DMAc promotes the swelling of the polystyrene-based resins commonly used in SPPS, which is crucial for allowing reagents to access the reactive sites.[6]
- Solubilization of Reagents: It effectively dissolves most reagents used in peptide synthesis, including protected amino acids, coupling agents, and bases.
- Washing: DMAc is used for washing the resin between synthetic steps to remove excess reagents and by-products.

Advantages and Disadvantages

Advantages:

- Higher Boiling Point: DMAc's higher boiling point compared to many other solvents can be advantageous in automated synthesis protocols that involve heating.
- Chemical Stability: It is resistant to degradation by strong bases, which can be a concern with DMF which can degrade to form dimethylamine.[1][3]

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Disadvantages:

- Toxicity and Regulatory Status: DMAc, along with DMF and NMP, is classified as a Substance of Very High Concern (SVHC) under REACH regulations due to its reproductive toxicity.[2][7] This necessitates strict handling procedures and consideration of environmental impact.
- Cost and Availability: It can be more expensive and less readily available than DMF in some regions.
- Viscosity: Its slightly higher viscosity compared to DMF might affect fluid dynamics in some automated synthesizers.

Quantitative Data

While DMAc is a known solvent for SPPS, direct comparative studies providing quantitative performance data against DMF or NMP are not extensively available in recent literature. The current research focus has shifted towards finding "greener" alternatives to all three solvents.[2][6][8]

The following tables provide representative data to illustrate how such a comparison could be presented. These values are hypothetical and will vary depending on the peptide sequence, resin, and coupling reagents used.

Table 1: Comparison of Resin Swelling in Different Solvents

Solvent	Swelling Volume (mL/g resin)
Dichloromethane (DCM)	4.5 - 5.5
N,N-Dimethylformamide (DMF)	4.0 - 5.0
N-Methyl-2-pyrrolidone (NMP)	4.5 - 5.5
N,N-Dimethylacetamide (DMAc)	4.0 - 5.0

Table 2: Illustrative Comparison of Peptide Synthesis Performance

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Solvent	Peptide Purity (%)	Overall Yield (%)
N,N-Dimethylformamide (DMF)	95	75
N-Methyl-2-pyrrolidone (NMP)	96	78
N,N-Dimethylacetamide (DMAc)	94	73

Experimental Protocols

The following is a detailed protocol for manual Fmoc-based solid-phase peptide synthesis using DMAc as the primary solvent.

Materials and Reagents

- Fmoc-protected amino acids
- Solid-phase synthesis resin (e.g., Rink Amide resin)
- N,N-Dimethylacetamide (DMAc), peptide synthesis grade
- Piperidine
- Coupling agents (e.g., HBTU, HATU)
- Base (e.g., DIPEA, NMM)
- Dichloromethane (DCM)
- Cleavage cocktail (e.g., TFA/TIS/H_2O 95:2.5:2.5)
- Diethyl ether
- Solid-phase synthesis vessel

Protocol

- Resin Swelling:

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- Place the desired amount of resin in the synthesis vessel.
- Add DMAc to the resin and allow it to swell for at least 1 hour with gentle agitation.
- Drain the DMAc.

- Fmoc Deprotection:
  - Prepare a 20% (v/v) solution of piperidine in DMAc.
  - Add the deprotection solution to the resin and agitate for 3 minutes.
  - Drain the solution.
  - Repeat the addition of the deprotection solution and agitate for 10 minutes.
  - Drain the solution and wash the resin thoroughly with DMAc (5 x 1 min).
- Amino Acid Coupling:
  - In a separate vial, dissolve the Fmoc-protected amino acid (3-5 equivalents), coupling agent (e.g., HBTU, 3-5 equivalents), and base (e.g., DIPEA, 6-10 equivalents) in DMAc.
  - Add the activated amino acid solution to the deprotected resin.
  - Agitate the mixture for 1-2 hours at room temperature.
  - To monitor the completion of the coupling reaction, a Kaiser test can be performed. If the test is positive (blue beads), the coupling step should be repeated.
  - Drain the coupling solution and wash the resin with DMAc (3 x 1 min) followed by DCM (3 x 1 min) and again with DMAc (3 x 1 min).
- Chain Elongation:
  - Repeat steps 2 and 3 for each subsequent amino acid in the peptide sequence.
- Final Deprotection:

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- After the final coupling step, perform a final Fmoc deprotection as described in step 2.

- Resin Washing and Drying:
  - Wash the resin with DMAc (5 x 1 min) followed by DCM (5 x 1 min).
  - Dry the resin under vacuum for several hours.
- Cleavage and Deprotection:
  - Add the cleavage cocktail to the dried resin.
  - Agitate the mixture for 2-3 hours at room temperature.
  - Filter the resin and collect the filtrate containing the cleaved peptide.
  - Precipitate the peptide by adding cold diethyl ether to the filtrate.
  - Centrifuge the mixture to pellet the peptide, decant the ether, and repeat the ether wash twice.
  - Dry the crude peptide under vacuum.

Visualizations

Experimental Workflow

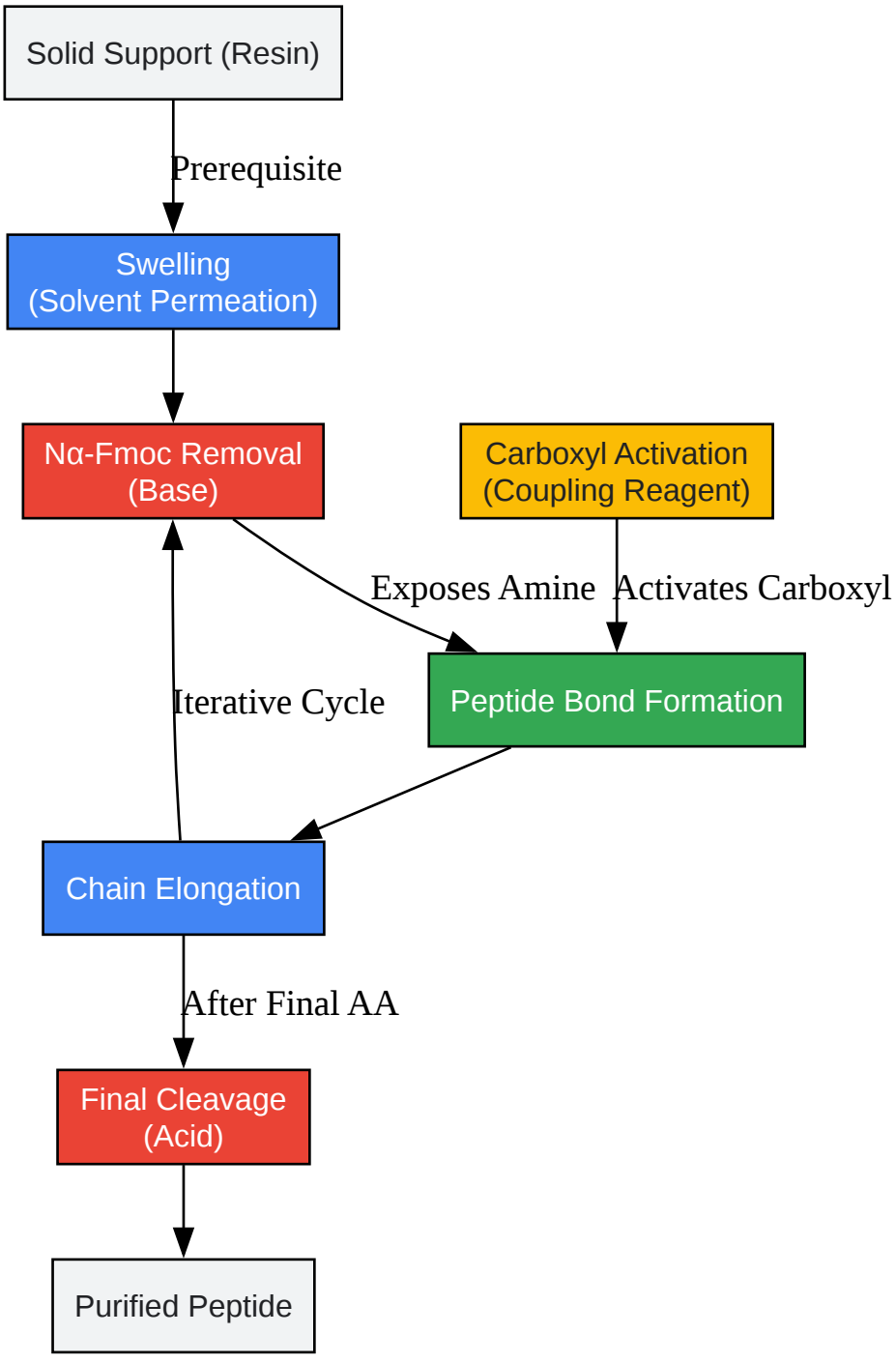


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Caption: General workflow for Fmoc-based solid-phase peptide synthesis using DMAc.

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Logical Relationship of SPPS Steps



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Caption: Logical dependencies in the solid-phase peptide synthesis process.

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